

Synthesis and Characterization of Strontium Oxide Nanoparticles: A Technical Guide

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Compound of Interest

Compound Name: *Strontium oxide*

CAS No.: *1314-11-0*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **strontium oxide** (SrO) nanoparticles. It is designed to serve as a practical resource for researchers and professionals engaged in nanomaterials science and drug development, offering detailed experimental protocols, data summaries, and visual representations of key processes and pathways.

Introduction

Strontium oxide nanoparticles are attracting significant attention across various scientific disciplines due to their unique physicochemical properties and promising applications, particularly in the biomedical field. Their biocompatibility and ability to promote osteogenesis make them prime candidates for bone tissue engineering and drug delivery systems.^{[1][2]} This guide delves into the common methodologies for synthesizing SrO nanoparticles and the analytical techniques employed for their thorough characterization.

Synthesis Methodologies

Several methods are employed for the synthesis of **strontium oxide** nanoparticles, each offering distinct advantages in controlling particle size, morphology, and purity. The most prevalent techniques include sol-gel, co-precipitation, and green synthesis.

Sol-Gel Synthesis

The sol-gel method is a versatile bottom-up approach that allows for the synthesis of high-purity, homogeneous nanoparticles at relatively low temperatures.^{[3][4]} The process involves the hydrolysis and condensation of molecular precursors in a liquid medium to form a "sol" (a colloidal suspension of solid particles in a liquid). Further processing leads to the formation of a "gel," a continuous solid network with entrapped solvent. Subsequent drying and calcination of the gel yield the desired oxide nanoparticles.

Experimental Protocol: Sol-Gel Synthesis

- **Precursor Solution Preparation:** A 0.2 M solution of strontium nitrate ($\text{Sr}(\text{NO}_3)_2$) is prepared by dissolving the appropriate amount of the salt in deionized water.
- **Gel Formation:** A 0.5 M solution of sodium hydroxide (NaOH) is added dropwise to the strontium nitrate solution under constant stirring. A white precipitate of strontium hydroxide ($\text{Sr}(\text{OH})_2$) will form, leading to the creation of a gel. The pH of the solution is typically maintained around 12.6.^[5]
- **Washing:** The resulting precipitate is washed multiple times with methyl alcohol to eliminate ionic impurities.^[5]
- **Centrifugation and Drying:** The washed precipitate is centrifuged at 5000 rpm for 5 minutes to separate the solid from the liquid phase. The resulting solid is then dried at room temperature.^[5]
- **Calcination:** The dried powder is calcined in a muffle furnace at temperatures ranging from 200°C to 600°C to obtain **strontium oxide** nanoparticles. The calcination temperature significantly influences the crystallinity and size of the nanoparticles.^[5]

Co-precipitation Synthesis

Co-precipitation is a straightforward and cost-effective method for synthesizing **strontium oxide** nanoparticles.[6][7] This technique involves the simultaneous precipitation of the desired compound from a solution containing the precursor salts upon the addition of a precipitating agent.

Experimental Protocol: Co-precipitation Synthesis

- **Precursor Solution:** Prepare an aqueous solution of a soluble strontium salt, such as strontium nitrate ($\text{Sr}(\text{NO}_3)_2$) or strontium chloride (SrCl_2).
- **Precipitation:** Add a precipitating agent, typically a strong base like sodium hydroxide (NaOH) or potassium hydroxide (KOH), to the precursor solution under vigorous stirring. This will induce the precipitation of strontium hydroxide ($\text{Sr}(\text{OH})_2$).
- **Washing and Filtration:** The precipitate is thoroughly washed with deionized water and ethanol to remove any unreacted precursors and byproducts. The washed precipitate is then collected by filtration.
- **Drying:** The filtered product is dried in an oven to remove the solvent.
- **Calcination:** The dried strontium hydroxide powder is calcined at a specific temperature to yield **strontium oxide** nanoparticles.

Green Synthesis

Green synthesis has emerged as an eco-friendly alternative that utilizes biological entities like plant extracts or microorganisms as reducing and capping agents.[8][9] This method avoids the use of harsh chemicals and high temperatures.

Experimental Protocol: Green Synthesis using Plant Extract

- **Preparation of Plant Extract:** A specific amount of fresh, clean plant leaves (e.g., *Albizia julibrissin* or *Solanum nigrum*) is boiled in deionized water. The resulting solution is filtered to obtain the plant extract.[7][9]
- **Synthesis Reaction:** A solution of a strontium precursor (e.g., 0.1 M $\text{Sr}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) is mixed with the prepared plant extract. The mixture is then stirred and heated (e.g., at 60°C) for a

designated period. A color change in the solution often indicates the formation of nanoparticles.[7]

- Separation and Purification: The synthesized nanoparticles are separated from the solution by centrifugation, followed by repeated washing with deionized water and ethanol.
- Drying: The purified nanoparticles are dried in a hot air oven.

Characterization Techniques

A comprehensive characterization of the synthesized **strontium oxide** nanoparticles is crucial to understand their physical and chemical properties.

X-ray Diffraction (XRD)

XRD is a fundamental technique used to determine the crystalline structure, phase purity, and average crystallite size of the nanoparticles. The diffraction pattern of the nanoparticles is compared with standard JCPDS (Joint Committee on Powder Diffraction Standards) data for **strontium oxide** to confirm the crystal structure. The average crystallite size can be calculated from the broadening of the diffraction peaks using the Debye-Scherrer equation.[3][8]

Scanning Electron Microscopy (SEM)

SEM is employed to visualize the surface morphology and size of the nanoparticles.[5][10] It provides high-resolution images that reveal the shape and agglomeration state of the synthesized particles. Energy-Dispersive X-ray Spectroscopy (EDX), often coupled with SEM, is used to determine the elemental composition of the sample.

Transmission Electron Microscopy (TEM)

TEM offers higher resolution imaging than SEM and is used to observe the internal structure, size, and shape of individual nanoparticles.[7] Selected Area Electron Diffraction (SAED) patterns obtained from TEM can provide further information about the crystallinity of the nanoparticles.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present on the surface of the nanoparticles and to confirm the formation of the Sr-O bond. The characteristic absorption peak for the Sr-O bond is typically observed in the range of 814-855 cm^{-1} .[\[3\]](#)[\[8\]](#)

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is utilized to study the optical properties of the **strontium oxide** nanoparticles. The absorption spectrum can provide information about the electronic transitions and can be used to calculate the band gap energy of the nanoparticles using a Tauc plot.[\[11\]](#)
[\[12\]](#)

Data Presentation

The following tables summarize the quantitative data obtained from the characterization of **strontium oxide** nanoparticles synthesized by different methods as reported in the literature.

Table 1: Synthesis Parameters and Resulting Nanoparticle Properties

Synthesis Method	Precursors	Precipitating Agent/Reducing Agent	Calcination Temperature (°C)	Average Crystallite Size (nm)	Morphology	Reference
Sol-Gel	Strontium Nitrate, Sodium Hydroxide	-	200 - 600	~80	Pseudo-spherical to cylindrical	[3] [5]
Sol-Gel	Strontium Nitrate	-	Not specified	~47	Not specified	[4]
Co-precipitation	Strontium Nitrate Hexahydrate	Albizia julibrissin leaf extract	90	20-30 (particle size)	Spherical	[7]
Co-precipitation	Not specified	Not specified	Not specified	16.24	Spherical to quasi-spherical	[6]
Green Synthesis	Strontium Nitrate, Sodium Hydroxide	Henna leaves extract	Room Temperature	~40	Pseudo-spherical	[8]
Green Synthesis	Strontium Nitrate Hexahydrate	Solanum nigrum leaf extract	Not specified	~36	Agglomerates of individual particles	[9]
Wet Process	Strontium Chloride Hexahydrate, Potassium Hydroxide	-	Not specified	28.6	Not specified	[13]

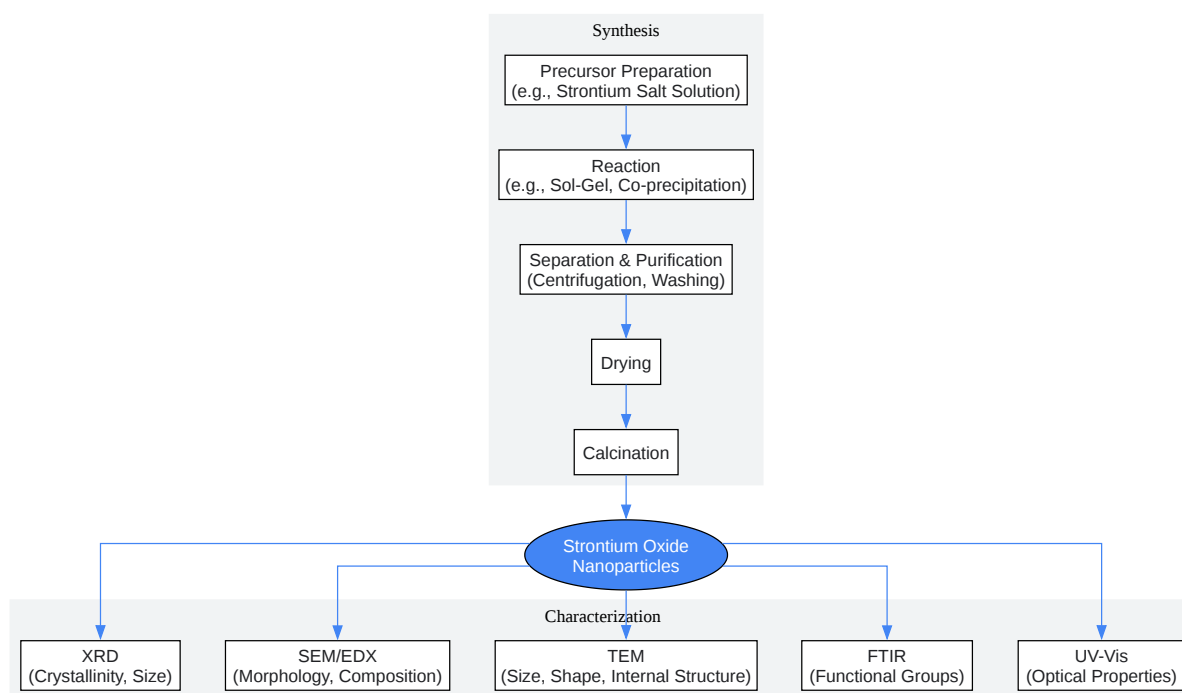
Table 2: Spectroscopic and Optical Properties of **Strontium Oxide** Nanoparticles

Characterization Technique	Observed Feature	Wavenumber (cm ⁻¹)/Wavelength (nm)	Interpretation	Reference
FTIR	Sr-O bond vibration	854.64	Confirmation of SrO formation	[3][5]
FTIR	Sr-O bond vibration	821.23	Confirmation of SrO formation	[8]
FTIR	Sr-O bond vibration	736, 814	Confirmation of SrO formation	[11]
UV-Vis	Absorption Peak	280	Optical property	[4]
UV-Vis	Absorption Peak	277	Optical property	[6]
UV-Vis	Band Gap Energy	2.30 eV	Calculated from absorption spectrum	[4]
UV-Vis	Band Gap Energy	2.64 eV	Calculated from Tauc plot	[11]
UV-Vis	Band Gap Energy	3.55 eV (direct), 2.88 eV (indirect)	Calculated from Tauc plot	[6]

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **strontium oxide** nanoparticles.

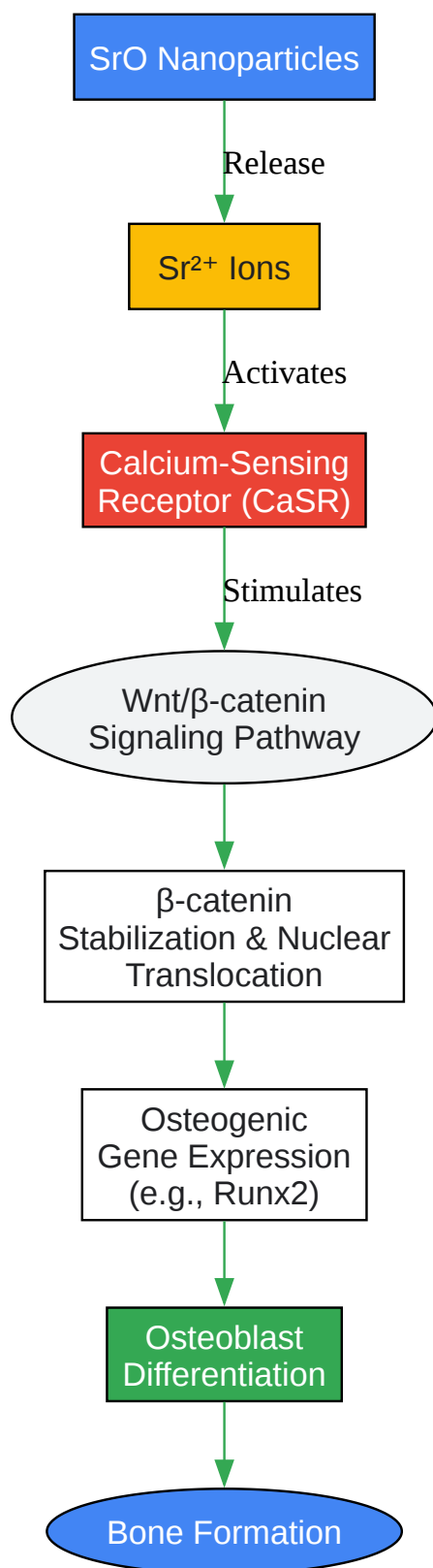


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Caption: Workflow for SrO Nanoparticle Synthesis and Characterization.

Signaling Pathway in Bone Regeneration

Strontium ions released from **strontium oxide** nanoparticles have been shown to promote bone regeneration by activating the Wnt/ β -catenin signaling pathway.^{[14][15]} This pathway plays a crucial role in osteoblast differentiation and bone formation.



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Caption: SrO NPs in Wnt/β-catenin Signaling for Bone Regeneration.

Conclusion

This technical guide has provided a detailed overview of the synthesis and characterization of **strontium oxide** nanoparticles, with a focus on sol-gel, co-precipitation, and green synthesis methods. The presented experimental protocols and summarized data offer a valuable resource for researchers in the field. The visualization of the experimental workflow and the Wnt/ β -catenin signaling pathway further elucidates the practical aspects and biomedical relevance of these promising nanomaterials. Further research into optimizing synthesis parameters and exploring their full potential in drug delivery and tissue engineering is warranted.

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